

Application Notes: In Vitro Assessment of Trimethyl Chitosan's Antimicrobial Efficacy

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Compound of Interest

Compound Name: Trimethyl chitosan

Cat. No.: B10855281

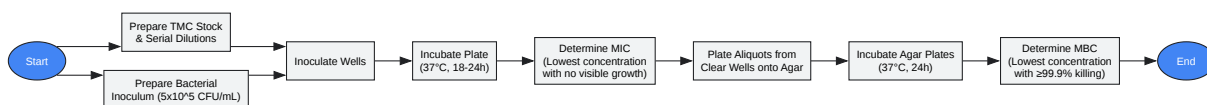
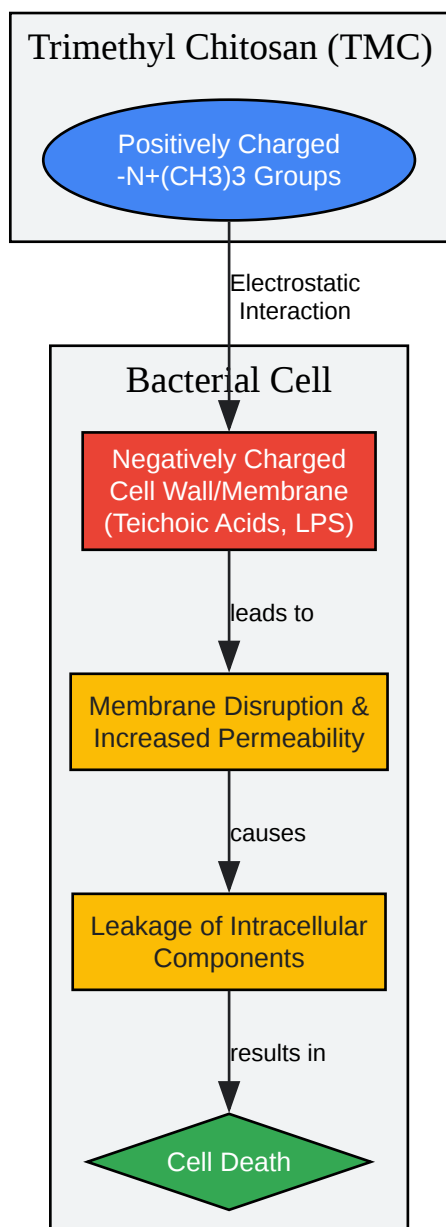
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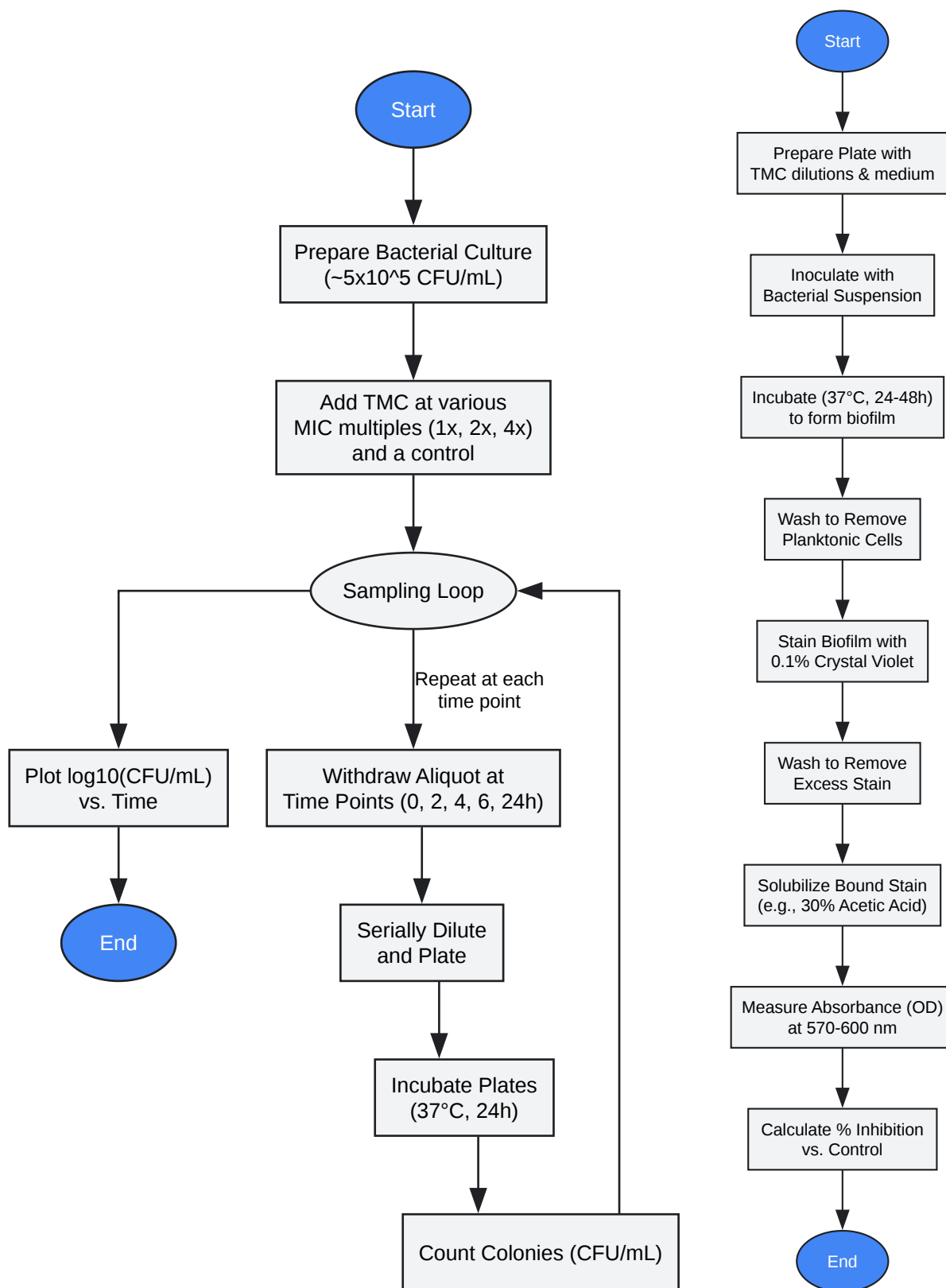
Introduction

N,N,N-**trimethyl chitosan** (TMC) is a quaternized derivative of chitosan, a natural biopolymer derived from chitin.[1] This modification introduces a permanent positive charge on the chitosan backbone, rendering it soluble over a wide pH range and enhancing its antimicrobial properties, even in neutral or alkaline conditions.[2][3] TMC has garnered significant attention in the pharmaceutical and biomedical fields due to its biocompatibility, biodegradability, and potent antimicrobial activity against a broad spectrum of microorganisms, including Gram-positive and Gram-negative bacteria, as well as fungi. These application notes provide a comprehensive overview of the methodologies used to assess the in vitro antimicrobial efficacy of TMC.

Mechanism of Antimicrobial Action

The primary mechanism of TMC's antimicrobial activity is attributed to the electrostatic interaction between the positively charged quaternary ammonium groups ($-^+N(CH_3)_3$) of the polymer and the negatively charged components of the microbial cell surface. In bacteria, these components include teichoic acids in the peptidoglycan layer of Gram-positive bacteria and lipopolysaccharides (LPS) in the outer membrane of Gram-negative bacteria. This interaction leads to the disruption of the cell membrane's integrity, causing increased permeability, leakage of essential intracellular constituents like proteins and ions, and ultimately, cell death. At higher concentrations, TMC can also form a dense polymer film on the cell surface, which can block nutrient uptake.





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